

Application Notes: Rebastinib and Carboplatin Combination Therapy

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Rebastinib

CAS No.: 1020172-07-9

Cat. No.: S547894

Get Quote

1. Scientific Rationale and Mechanism of Action The combination of **rebastinib**, a selective TIE2 kinase inhibitor, with the platinum-based chemotherapeutic carboplatin is designed to counteract key resistance mechanisms in the tumor microenvironment (TME) while delivering cytotoxic damage to cancer cells.

- **Rebastinib's Role:** **Rebastinib** is a potent, selective switch control inhibitor of TIE2 kinase, the receptor for angiopoietins [1]. TIE2 signaling plays a critical role in regulating pro-tumoral macrophages (TIE2-expressing macrophages), promoting tumor angiogenesis, and facilitating perivascular tumor cell recruitment and metastasis [1]. By inhibiting TIE2, **rebastinib** aims to block these pro-tumoral pathways.
- **Carboplatin's Role:** Carboplatin is a DNA alkylating agent that induces cross-links within and between DNA strands, preventing DNA synthesis and transcription, ultimately leading to cancer cell death [2].
- **Synergistic Combination:** Research indicates that chemotherapy, including carboplatin, can paradoxically enhance the recruitment of immunosuppressive TIE2-expressing macrophages, leading to increased tumor vascularization and dissemination [1]. **Rebastinib** is proposed to block these unintended effects, thereby enhancing the efficacy of carboplatin chemotherapy [1].

2. Key Clinical Trial Data A Phase 1b/2 clinical trial (NCT03717415) has been initiated to evaluate this combination in patients with advanced or metastatic solid tumors refractory to standard therapies [1] [3].

*Table 1: Clinical Trial Overview of **Rebastinib** in Combination with Carboplatin*

Feature	Description
Clinical Trial Identifier	NCT03717415 [1] [3]
Study Design	Open-label, multicenter, Phase 1b/2 [1]
Patient Population	Advanced or metastatic solid tumors (e.g., breast, ovarian, mesothelioma) refractory to standard therapy [1]
Study Parts	Part 1: 3+3 dose escalation & Part 2: Dose expansion [1]
Total Planned Enrollment	Up to 117 patients [1]

3. Dosing and Administration Protocols

Rebastinib Dosing:

- The Phase 1b trial investigated **rebastinib** at doses of **50 mg and 100 mg twice daily (BID)** in combination with carboplatin [1].
- The recommended phase 2 dose (RP2D) is determined during the dose-escalation part of the study.

Carboplatin Dosing: Carboplatin dosing is typically calculated using the **Calvert formula** to individualize therapy based on renal function, which is the major route of elimination for the drug [4] [5].

Table 2: Carboplatin Dosing Guidelines

Aspect	Protocol Details
Standard Single Agent Dose	360 mg/m ² IV on day 1 every 4 weeks [4]
Combination Therapy Dose	300 mg/m ² IV on day 1 every 4 weeks (e.g., with cyclophosphamide) [4]
Formula Dosing (Calvert)	Total Dose (mg) = Target AUC x (GFR + 25) [4] [5]
Common Target AUC	AUC 4-6 mg/mL/min for previously treated patients [4]

Aspect	Protocol Details
Renal Dose Adjustment	CrCl 41-59 mL/min: 250 mg/m ² ; CrCl 16-40 mL/min: 200 mg/m ² [4]
Administration	IV infusion over 15 minutes or longer; no pre- or post-hydration required [4]

4. Safety and Toxicity Management

Hypersensitivity Reactions (HSRs): Carboplatin carries a significant risk of HSRs, with an incidence of approximately 12-16% [6]. For patients who develop HSRs but require continued carboplatin therapy, a **desensitization protocol** can be employed.

Table 3: Carboplatin Desensitization Protocol (4-step, 4-hour Infusion)

Step	Solution	Volume	Infusion Time
1	1/1000 dilution of total carboplatin dose	250 mL of 5% glucose	60 minutes
2	1/100 dilution of total carboplatin dose	225 mL of 5% glucose	60 minutes
3	1/10 dilution of total carboplatin dose	225 mL of 5% glucose	60 minutes
4	Undiluted carboplatin (full dose, AUC 5-6)	225 mL of 5% glucose	60 minutes

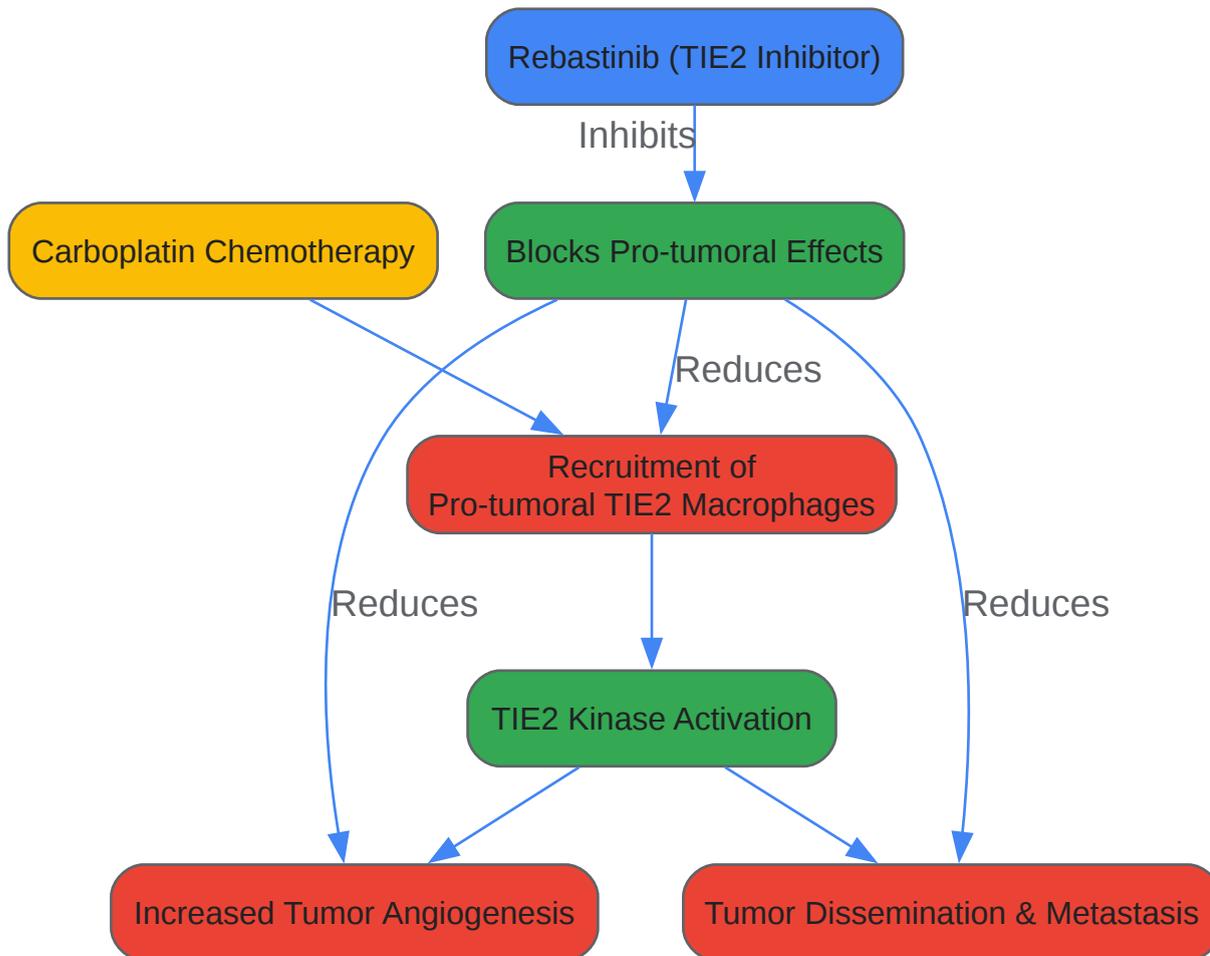
Premedication for Desensitization: Prior to desensitization, patients should receive the following premedications to mitigate reaction risk [6]:

- **Dexamethasone:** 19.8 mg IV
- **Famotidine:** 20 mg IV
- **Chlorpheniramine:** 5 mg IV
- **Palonosetron:** 0.75 mg IV

Management of Adverse Events: If an HSR occurs during desensitization, the protocol mandates immediate discontinuation of the infusion. After symptoms improve, the infusion can be resumed after 30 minutes at half the previous rate. If no further issues arise after 30 minutes, the original rate can be restored [6].

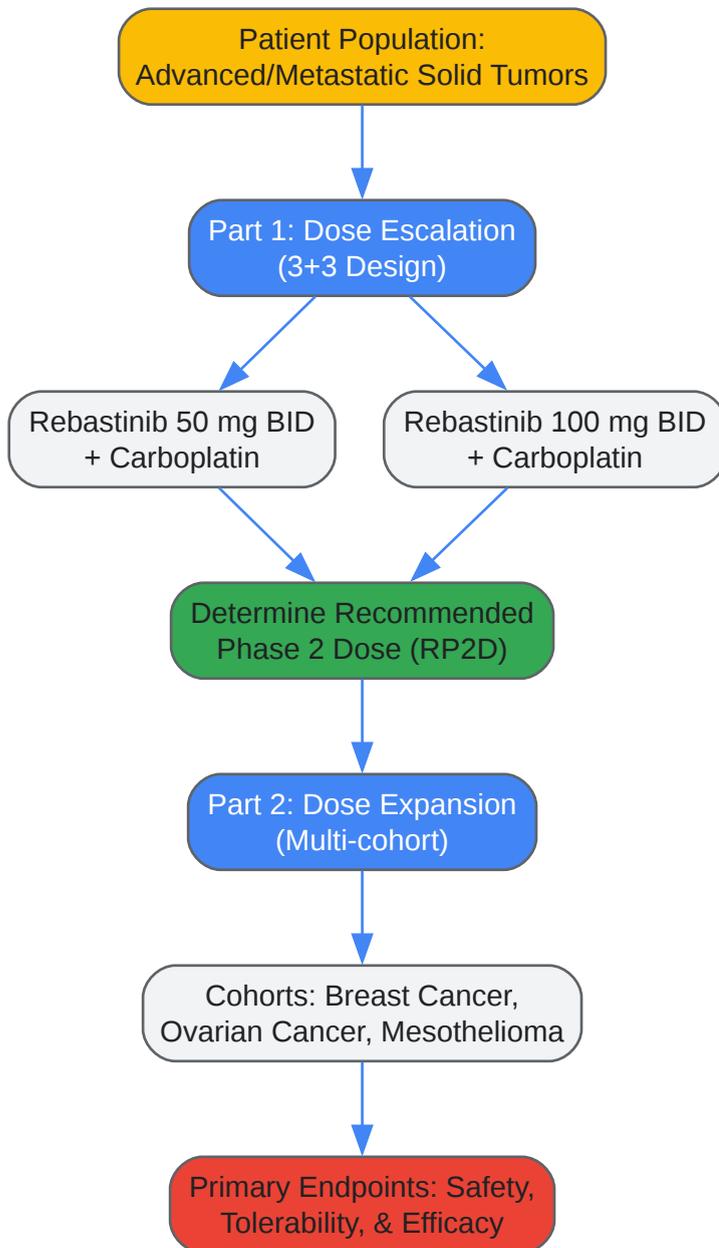
Experimental Workflow and Signaling Pathways

The diagram below illustrates the scientific rationale behind targeting the TIE2 signaling pathway to modulate the tumor microenvironment.



[Click to download full resolution via product page](#)

The following workflow outlines the structure of the clinical trial investigating this combination.



[Click to download full resolution via product page](#)

Conclusion

The combination of **rebastinib** and carboplatin represents a rational approach to cancer therapy that targets both tumor cells and the resistant tumor microenvironment. The provided notes and protocols offer a template for research and development, grounded in an ongoing clinical trial. Successful implementation

requires strict adherence to detailed dosing calculations, particularly for carboplatin, and robust safety management protocols to handle potential adverse events like hypersensitivity reactions.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Deciphera Pharmaceuticals Initiates a Phase 1b/2 Clinical... - BioSpace [[biospace.com](https://www.biospace.com)]
2. : Uses, Carboplatin , Interactions of... | DrugBank Online Mechanism [go.drugbank.com]
3. An Open-Label, Multicenter, Phase IB/II Study ... [[kucancercenter.org](https://www.kucancercenter.org)]
4. Guide + Max Carboplatin , Adjustments - Drugs.com Dosage Dose [[drugs.com](https://www.drugs.com)]
5. AUC Carboplatin (Calvert) Dosing [reference.medscape.com]
6. Efficacy and Adverse Events of Carboplatin Desensitisation ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

To cite this document: Smolecule. [Application Notes: Rebastinib and Carboplatin Combination Therapy]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b547894#rebastinib-with-carboplatin-administration>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com